

methionine oxidation prevention during synthesis

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Compound Focus: Boc-met-leu-ome

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Understanding Methionine Oxidation

Methionine (Met) is a sulfur-containing amino acid highly susceptible to oxidation by reactive oxygen species (ROS), converting it to methionine sulfoxide (MetO) and, under stronger conditions, to methionine sulfone [1] [2]. This modification can alter a protein's structure, leading to loss of biological activity, increased aggregation, and reduced therapeutic efficacy [3] [4].

Antioxidants & Formulation Strategies

The table below summarizes common strategies and compounds used to mitigate methionine oxidation in biologics formulations, based on commercial products and recent research.

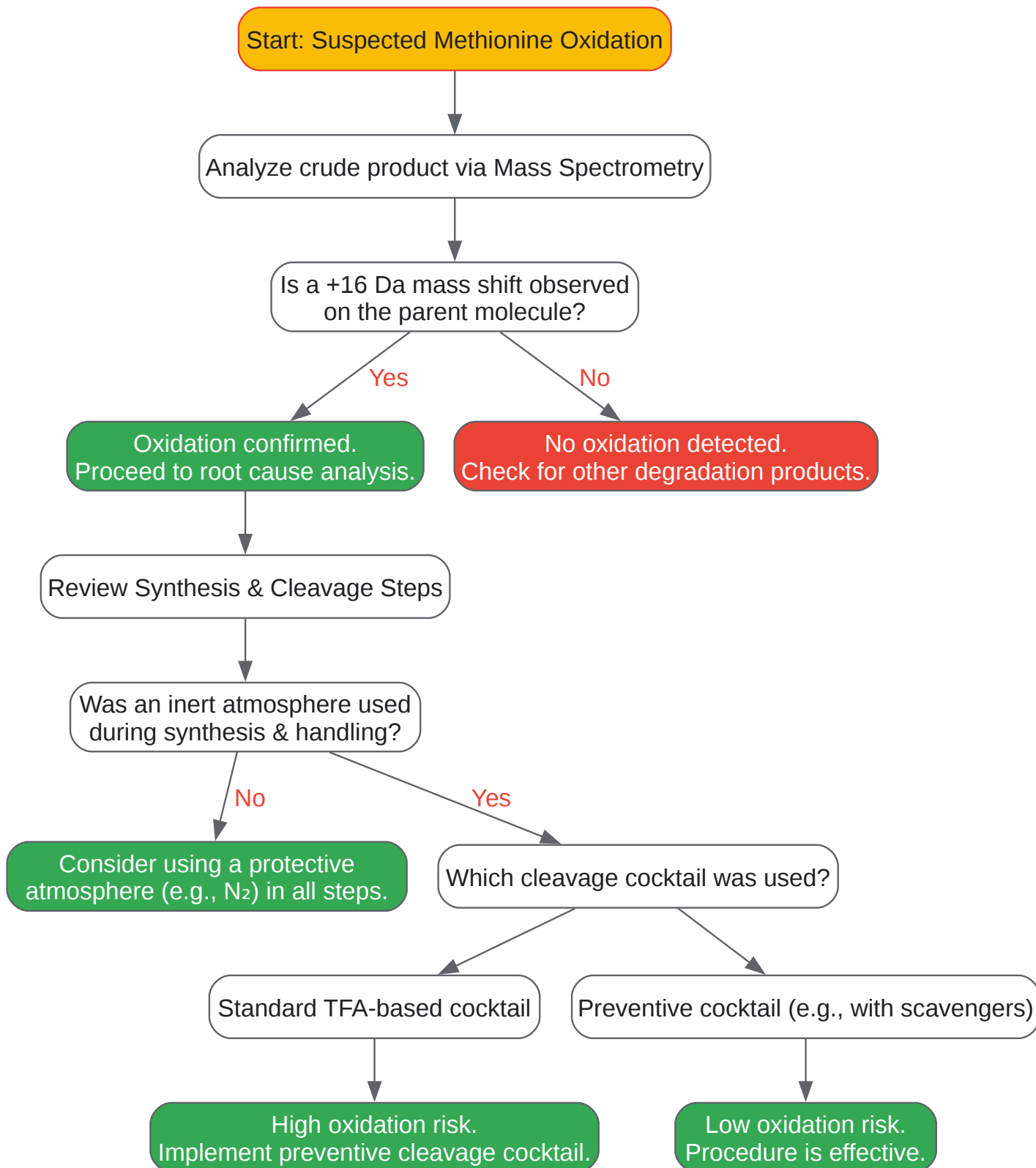
Strategy / Compound	Concentration Range	Function & Notes	Example in Commercial Formulations
L-Methionine (L-Met)	1.34 mM - 29.5 mM [3]	Directly competes with protein Met residues for oxidation, acting as a sacrificial antioxidant [3].	Tocilizumab (29.5 mM) [3]

Strategy / Compound	Concentration Range	Function & Notes	Example in Commercial Formulations
High-Concentration L-Met	>20 mM [3]	Potent antioxidant strategy for high-concentration mAb formulations; often used with stabilizers like trehalose [3].	--
Sugars (e.g., Trehalose, Sucrose)	~75 - 80 mg/mL [3]	Stabilizers that reduce oxidative degradation and inhibit protein aggregation, often synergistic with Met [3].	Secukinumab (Trehalose) [3]
Metal Chelators (e.g., EDTA)	0.02 - 0.05 mg/mL [3]	Chelates metal ions that can catalyze oxidation reactions [3].	Adalimumab-afzb (0.05 mg/mL) [3]

Troubleshooting Methionine Oxidation

The following workflow outlines a step-by-step approach to identify and address methionine oxidation during peptide synthesis and protein formulation. This visual guide is followed by detailed explanations of each key step.

Methionine Oxidation Troubleshooting Workflow



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Detection and Analysis

- **Primary Detection Method:** Use **mass spectrometry** to analyze the crude product. A mass increase of **+16 Da** on the parent molecule is a clear indicator of methionine sulfoxide formation [5].
- **Alternative Methods:** Chromatographic procedures (HPLC) or in-gel shift assays using Met-rich proteins can also be effective for monitoring oxidation [4].

Prevention During Peptide Synthesis

- **Use Preventive Cleavage Cocktails:** Standard TFA-based cleavage cocktails are a common source of oxidation [5]. A modified cocktail containing **dimethyl sulfide and ammonium iodide** can significantly reduce or eliminate methionine sulfoxide formation without compromising yield [5].
- **Maintain an Inert Atmosphere:** Where possible, use an inert atmosphere (e.g., nitrogen) during synthesis and handling to minimize exposure to oxygen [5].

Formulation for Long-Term Stability

- **Incorporate Sacrificial Antioxidants:** Add **L-Methionine (typically 10-30 mM)** to the formulation. It acts as a "molecular bodyguard," being oxidized in place of methionine residues in the therapeutic protein [3] [1].
- **Utilize Synergistic Excipients:** Combine methionine with stabilizers like **trehalose**, which has been shown to work synergistically to reduce both oxidation and aggregation in high-concentration antibody formulations [3].

Frequently Asked Questions

Q1: Why is methionine particularly prone to oxidation compared to other amino acids? Methionine's sulfur atom in its thioether side chain is highly nucleophilic, making it a primary target for various reactive oxygen species (ROS) like hydrogen peroxide and hypochlorous acid. This reactivity is a fundamental property of the residue [1] [2].

Q2: Can methionine oxidation be reversed? Yes, in biological systems, the enzyme family **methionine sulfoxide reductases (Msrs)** can reduce MetO back to Met. MsrA reduces the S-epimer and MsrB the R-epimer of MetO [1]. Chemically, methionine sulfoxide in synthetic peptides can be reduced using reagents like dimethyl sulfide and ammonium iodide during the cleavage process [5].

Q3: Are there any commercial drugs that use high methionine to prevent oxidation? Yes, several commercial antibody products use L-methionine in their formulations as an antioxidant. A prominent example is **Tocilizumab**, which contains a high concentration of 29.5 mM (4.4 mg/mL) methionine [3].

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